

Personal protective equipment for handling 4-(2,2,2-Trifluoroacetyl)benzonitrile

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Compound of Interest

Compound Name: 4-(2,2,2-Trifluoroacetyl)benzonitrile

Cat. No.: B1356930

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Essential Safety and Logistical Guide for 4-(2,2,2-Trifluoroacetyl)benzonitrile

Disclaimer: No specific Safety Data Sheet (SDS) for **4-(2,2,2-Trifluoroacetyl)benzonitrile** (CAS No. 23516-85-0) was publicly available at the time of this writing. The following information is synthesized from data on closely related compounds, including other benzonitrile derivatives and trifluoromethyl-containing aromatic compounds. It is imperative to treat this chemical with extreme caution and to conduct a thorough risk assessment before handling.

This guide provides essential safety protocols, operational procedures, and disposal plans for laboratory personnel, including researchers, scientists, and drug development professionals, who are handling **4-(2,2,2-Trifluoroacetyl)benzonitrile**.

Hazard Identification and Classification

Based on analogous compounds like 4-(Trifluoromethyl)benzonitrile, this substance is anticipated to be a combustible solid or liquid that is harmful if swallowed, in contact with skin, or inhaled.[1][2] It is also expected to cause skin and serious eye irritation, and may cause respiratory irritation.[2][3] Due to the nitrile group, there is a potential for the release of highly toxic hydrogen cyanide gas, particularly in the presence of acids or upon combustion.

Anticipated GHS Hazard Classifications

| Hazard Class | Category | Hazard Statement |
|-----------------------------------|------------|--------------------------------------|
| Acute Toxicity, Oral | Category 4 | Harmful if swallowed.[1][3] |
| Acute Toxicity, Dermal | Category 4 | Harmful in contact with skin.[1][3] |
| Acute Toxicity, Inhalation | Category 4 | Harmful if inhaled.[3] |
| Skin Corrosion/Irritation | Category 2 | Causes skin irritation.[3] |
| Serious Eye Damage/Eye Irritation | Category 2 | Causes serious eye irritation.[3] |
| Specific Target Organ Toxicity | Category 3 | May cause respiratory irritation.[3] |
| Flammable Solids/Liquids | Category 4 | Combustible solid/liquid.[1] |

Personal Protective Equipment (PPE)

A comprehensive risk assessment should be conducted for any specific procedure.[4] The following table outlines the minimum required PPE for handling **4-(2,2,2-Trifluoroacetyl)benzonitrile**.

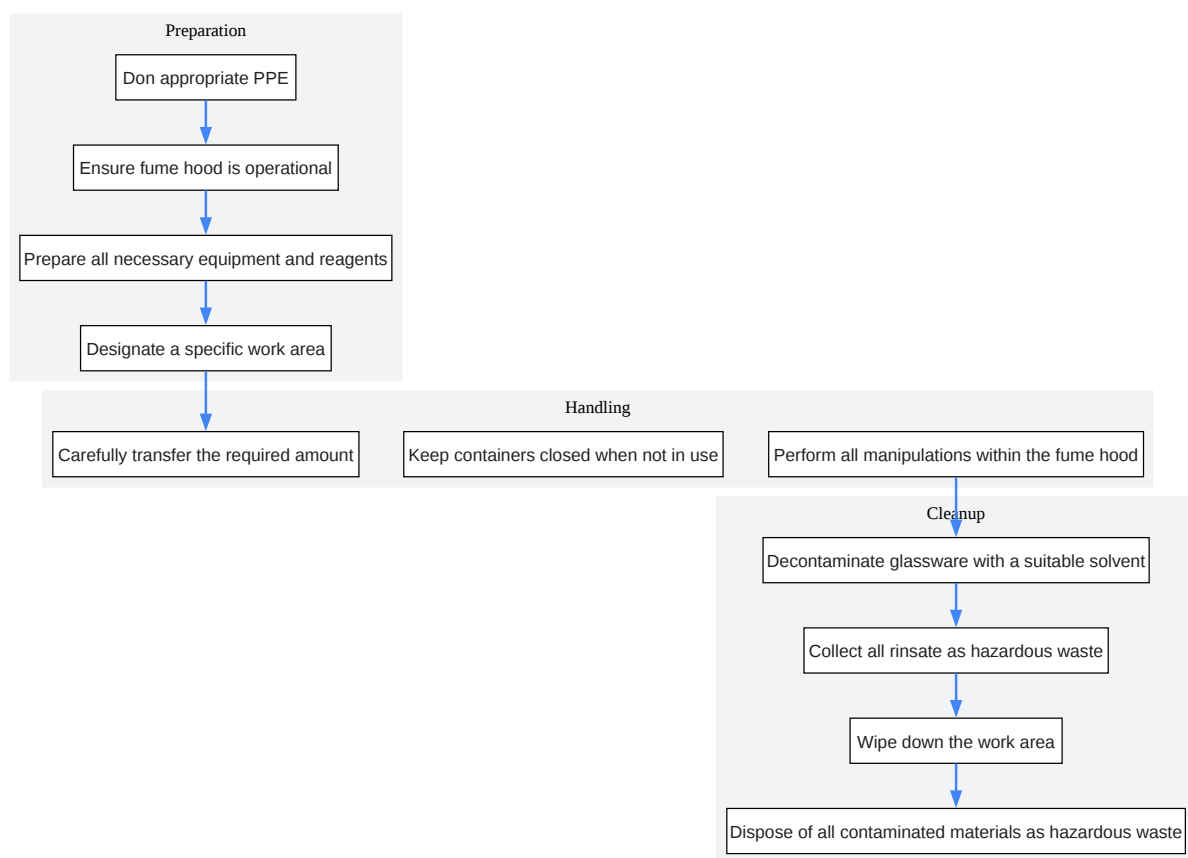
Minimum PPE Requirements

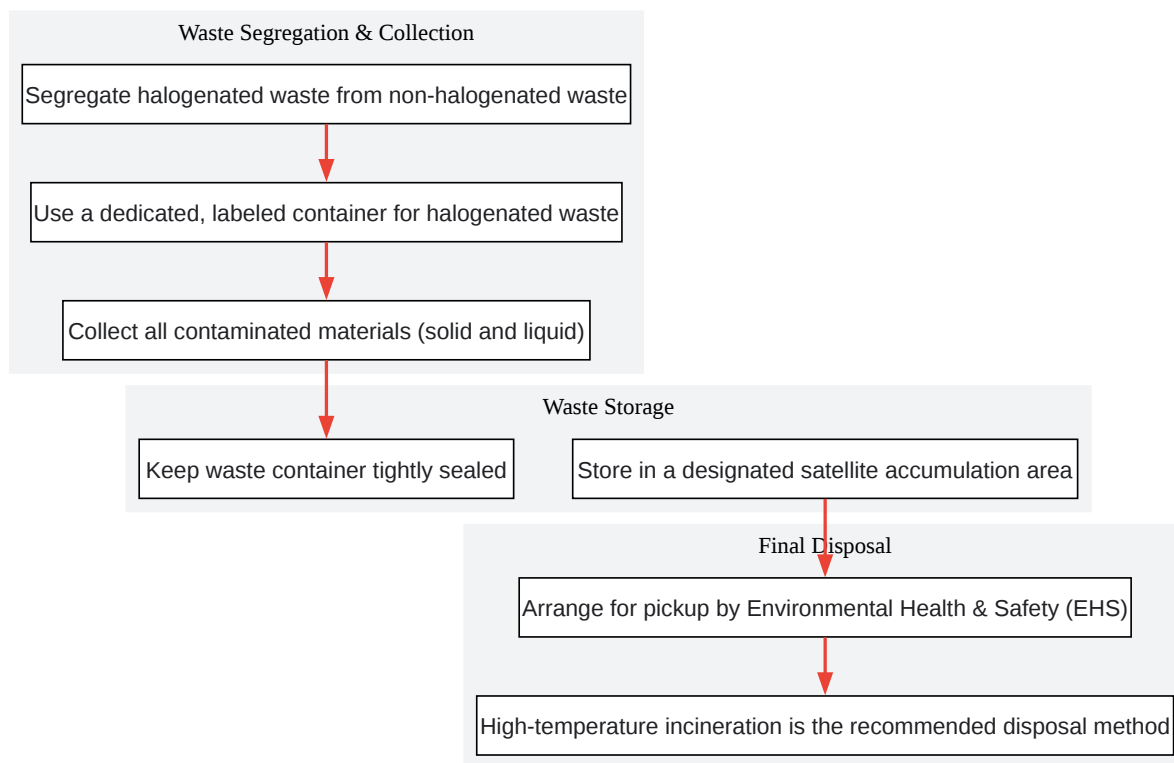
| Body Part | Equipment | Specification |
|-------------|------------------------------|---|
| Eyes/Face | Safety Goggles & Face Shield | Chemical splash goggles are mandatory. A face shield should be worn when there is a risk of splashing.[4] |
| Hands | Chemical-Resistant Gloves | Double gloving with nitrile gloves is recommended.[5] |
| Body | Laboratory Coat & Apron | A fully buttoned laboratory coat is required. A chemical-resistant apron should be worn for larger quantities or when splashing is likely.[4] |
| Respiratory | Fume Hood | All handling of this compound must be conducted in a certified chemical fume hood. |

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict, step-by-step protocol is crucial for minimizing exposure and ensuring a safe working environment.

Preparation and Handling Workflow





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